

Application Notes and Protocols for Dyeing Polyester Fabric with Disperse Red 177

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Compound of Interest

Compound Name: Disperse Red 177

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This document provides a comprehensive guide to the dyeing of polyester fabric using **Disperse Red 177**, a benzothiazole heterocyclic disperse dye known for its high dyeing strength, bright color, and good fastness properties on polyester fibers.^[1] The protocols outlined below are intended for laboratory-scale applications and are designed to ensure reproducibility and optimal results.

Overview of the Dyeing Mechanism

Disperse dyes are non-ionic, water-insoluble colorants that are applied to hydrophobic fibers like polyester from a fine aqueous dispersion. The dyeing process is a transfer of the dye from the aqueous phase to the solid fiber phase. This is achieved at high temperatures (typically 130°C) and under high pressure, which causes the polyester fibers to swell. This swelling opens up the amorphous regions of the fiber, allowing the small dye molecules to penetrate and become physically trapped within the polymer structure upon cooling. The process is typically carried out under acidic pH conditions (4.5-5.5) to ensure the stability of the disperse dye and prevent hydrolysis.^{[2][3][4]}

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the dyeing of polyester with **Disperse Red 177** and the expected fastness properties of the dyed fabric.

Table 1: Recommended Dyeing Protocol Parameters

Parameter	Value	Notes
Disperse Red 177	0.5 - 2.0% (owf)	"owf" stands for "on the weight of the fabric". The exact percentage depends on the desired shade depth.
Dispersing Agent	1.0 - 2.0 g/L	A high-temperature stable dispersing agent is required to prevent dye agglomeration. [5] [6] [7]
Acetic Acid (Glacial)	0.5 - 1.0 g/L	Used to adjust the pH of the dyebath.
pH	4.5 - 5.5	Critical for dye stability and optimal dyeing performance. [2] [4]
Liquor Ratio	1:10 - 1:20	The ratio of the weight of the goods to the volume of the dyebath.
Dyeing Temperature	130°C	High temperature is necessary to swell the polyester fibers.
Dyeing Time	30 - 60 minutes	Time at the maximum dyeing temperature.
Reduction Clearing	See Protocol	A post-treatment step to remove surface dye and improve fastness.

Table 2: Fastness Properties of **Disperse Red 177** on Polyester

Fastness Property	ISO Test Method	Rating
Light Fastness (Xenon Arc)	ISO 105-B02	5-6
Washing Fastness (Color Change)	ISO 105-C03	4
Sublimation Fastness	ISO 105-P01 (180°C, 30s)	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	4-5

Note: Fastness ratings are on a scale of 1 to 5 for washing, sublimation, and rubbing (5 being the best), and 1 to 8 for light fastness (8 being the best).[8]

Experimental Protocols

The following are detailed protocols for the key experiments involved in dyeing polyester fabric with **Disperse Red 177**.

Pre-treatment of Polyester Fabric

Objective: To remove any impurities, oils, and sizes from the fabric that may interfere with dyeing.

Materials:

- Polyester fabric
- Non-ionic detergent
- Sodium carbonate
- Deionized water
- Laboratory-scale washing apparatus

Procedure:

- Prepare a scouring bath with 1-2 g/L of a non-ionic detergent and 1 g/L of sodium carbonate in deionized water.
- Immerse the polyester fabric in the bath at a liquor ratio of 1:20.
- Heat the bath to 60-70°C and maintain for 30 minutes with gentle agitation.
- Rinse the fabric thoroughly with hot water, followed by a cold water rinse.
- Dry the fabric at ambient temperature or in an oven at a low temperature.

High-Temperature Exhaust Dyeing Protocol

Objective: To dye the pre-treated polyester fabric with **Disperse Red 177**.

Materials:

- Pre-treated polyester fabric
- **Disperse Red 177**
- High-temperature stable dispersing agent
- Glacial acetic acid
- Deionized water
- High-temperature, high-pressure laboratory dyeing machine

Procedure:

- Weigh the dry pre-treated polyester fabric.
- Calculate the required amounts of **Disperse Red 177**, dispersing agent, and acetic acid based on the weight of the fabric and the desired concentrations (see Table 1).
- Prepare a dye dispersion by pasting the required amount of **Disperse Red 177** with a small amount of the dispersing agent and cold water. Then, add hot water (40-50°C) to the paste with continuous stirring to form a fine dispersion.

- Set the dyebath in the dyeing machine with the required volume of deionized water (to achieve the desired liquor ratio) and add the dispersing agent.
- Add the prepared dye dispersion to the dyebath and stir.
- Adjust the pH of the dyebath to 4.5-5.5 using glacial acetic acid.
- Immerse the polyester fabric in the dyebath.
- Raise the temperature of the dyebath to 60°C and hold for 10 minutes.
- Increase the temperature to 130°C at a rate of 1-2°C per minute.
- Hold the temperature at 130°C for 30-60 minutes to allow for dye penetration and fixation.
- Cool the dyebath to 70°C.
- Drain the dyebath and rinse the fabric with hot water.

Reduction Clearing (Post-treatment)

Objective: To remove unfixed disperse dye from the surface of the fibers, thereby improving the wet fastness and rubbing fastness of the dyeing.

Materials:

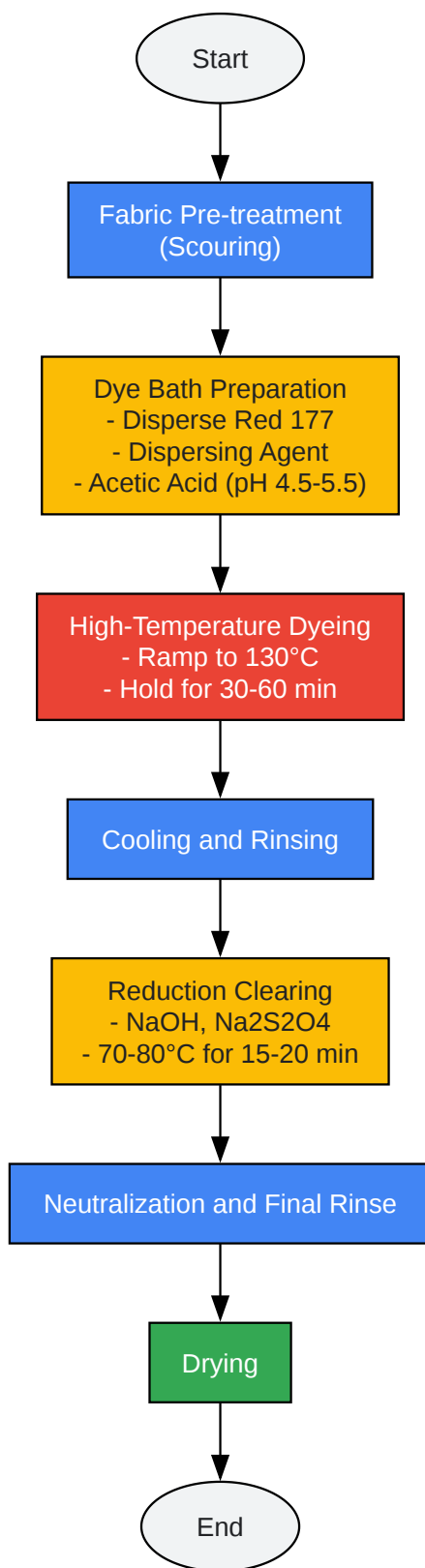
- Dyed polyester fabric
- Sodium hydroxide
- Sodium hydrosulfite (hydrose)
- Non-ionic detergent
- Deionized water
- Laboratory-scale washing apparatus

Procedure:

- Prepare a reduction clearing bath with 2 g/L sodium hydroxide, 2 g/L sodium hydrosulfite, and 1 g/L non-ionic detergent in deionized water.
- Immerse the rinsed, dyed fabric in the bath at a liquor ratio of 1:20.
- Heat the bath to 70-80°C and maintain for 15-20 minutes.
- Drain the bath and rinse the fabric thoroughly with hot water.
- Neutralize the fabric with a dilute solution of acetic acid (0.5 g/L) for 5 minutes.
- Rinse the fabric thoroughly with cold water.
- Dry the fabric at ambient temperature or in an oven at a low temperature.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the dyeing protocol.



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Caption: Workflow for dyeing polyester with **Disperse Red 177**.

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